

CAS number 934-87-2 physicochemical data

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *S-Phenyl thioacetate*

Cat. No.: *B1202374*

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An In-depth Technical Guide to the Physicochemical Properties of Ethanethioic acid, S-phenyl ester (CAS 934-87-2)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the available physicochemical data for Ethanethioic acid, S-phenyl ester (CAS 934-87-2). The information is presented in a structured format to facilitate easy access and comparison for research and development purposes.

Chemical Identity

Identifier	Value
CAS Number	934-87-2
IUPAC Name	S-phenyl ethanethioate[1]
Synonyms	Phenyl thioacetate, S-Phenyl thioacetate, Thiophenyl acetate, Thioacetic acid S-phenyl ester[1][2]
Molecular Formula	C ₈ H ₈ OS[1][3]
Molecular Weight	152.21 g/mol [2][3]
InChI Key	WBISVCLTLBMTDS-UHFFFAOYSA-N[1][2]
Canonical SMILES	CC(=O)SC1=CC=CC=C1[1]

Physicochemical Data

The following table summarizes the key physicochemical properties of Ethanethioic acid, S-phenyl ester.

Property	Value	Source
Physical State	Colorless to pale yellow liquid[1]	Cymit Química S.L.[1]
Odor	Distinctive odor[1]	Cymit Química S.L.[1]
Boiling Point	99 - 100 °C at 6 mmHg[4][5]	Fisher Scientific, ChemicalBook[4][5]
Density	1.124 g/mL at 25 °C[5][6]	ChemicalBook, Smolecule[5][6]
Refractive Index (n _{20/D})	1.57	ChemicalBook[5]
Solubility	Soluble in organic solvents; limited solubility in water[1]	Cymit Química S.L.[1]
Flash Point	79 °C (174.2 °F) - closed cup[7]	Sigma-Aldrich[7]

Experimental Protocols

While specific, detailed experimental protocols for the determination of all physicochemical properties for Ethanethioic acid, S-phenyl ester are not readily available in the public domain, standard methodologies for these measurements are well-established. Below are generalized protocols that are typically employed.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For compounds like Ethanethioic acid, S-phenyl ester, which may decompose at atmospheric pressure, vacuum distillation is often employed.

General Protocol (Siwoloboff's Method):

- A small amount of the sample is placed in a fusion tube.
- A capillary tube, sealed at one end, is inverted and placed into the fusion tube.
- The fusion tube is attached to a thermometer and heated in a Thiele tube containing a high-boiling liquid (e.g., silicone oil).
- The temperature is raised until a rapid and continuous stream of bubbles emerges from the inverted capillary.
- The heat source is removed, and the liquid is allowed to cool.
- The boiling point is recorded as the temperature at which the liquid just begins to enter the capillary tube.
- For vacuum distillation, the apparatus is connected to a vacuum source, and the pressure is recorded along with the boiling temperature.

Measurement of Density

Density is the mass of a substance per unit volume. For a liquid, it is typically determined using a pycnometer or a digital density meter.

General Protocol (Using a Pycnometer):

- A clean, dry pycnometer of a known volume is weighed empty.
- The pycnometer is filled with the sample liquid, ensuring no air bubbles are present.
- The filled pycnometer is placed in a thermostat-controlled water bath to bring the sample to a specific temperature (e.g., 25 °C).
- The pycnometer is removed from the bath, wiped dry, and weighed.
- The density is calculated by dividing the mass of the liquid by the volume of the pycnometer.

Measurement of Refractive Index

The refractive index of a liquid is a measure of how much the path of light is bent, or refracted, when entering the liquid. It is a characteristic property and is measured using a refractometer.

General Protocol (Using an Abbe Refractometer):

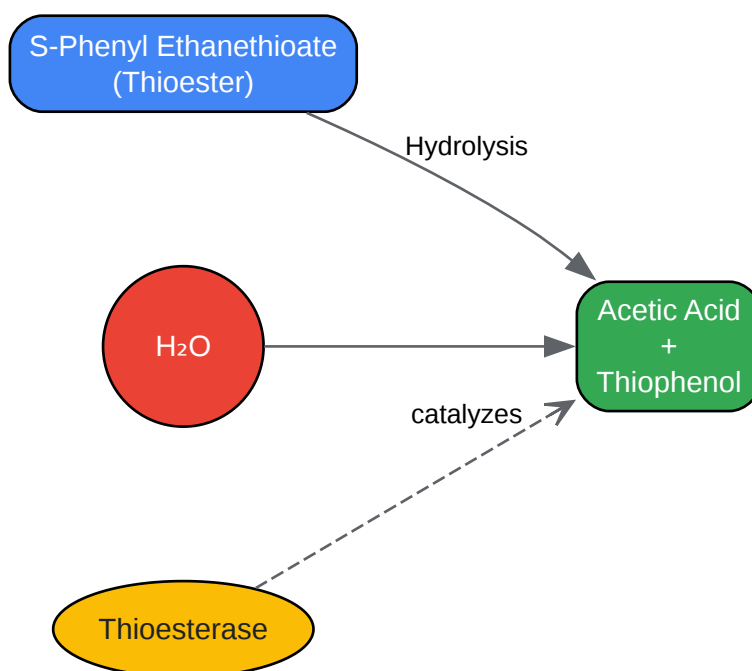
- The refractometer is calibrated using a standard liquid with a known refractive index.
- A few drops of the sample are placed on the prism of the refractometer.
- The prism is closed, and the light source is adjusted.
- The user looks through the eyepiece and adjusts the controls until the dividing line between the light and dark fields is sharp and centered on the crosshairs.
- The refractive index is read from the instrument's scale. The temperature at which the measurement is made is also recorded.

Biological Significance and Metabolic Pathway

Direct signaling pathways involving Ethanethioic acid, S-phenyl ester have not been extensively documented. However, as a thioester, it belongs to a class of compounds that are crucial intermediates in various metabolic processes. Thioesters, such as acetyl-CoA, are central to cellular metabolism, including the citric acid cycle and fatty acid metabolism.^{[2][8]}

The hydrolysis of thioesters is a fundamental biochemical reaction, often catalyzed by enzymes called thioesterases.^[3] This reaction releases a carboxylic acid and a thiol.

The following diagram illustrates the general enzymatic hydrolysis of a thioester, a key reaction in the metabolism of this class of compounds.



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Caption: Enzymatic hydrolysis of S-Phenyl Ethanethioate.

This guide provides a foundational understanding of the physicochemical properties of Ethanethioic acid, S-phenyl ester. For specific applications, it is recommended that these properties be determined experimentally under the conditions relevant to the intended use.

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- To cite this document: BenchChem. [CAS number 934-87-2 physicochemical data]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1202374#cas-number-934-87-2-physicochemical-data>]

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